

Application Note: Quantification of Patchouli Alcohol using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Patchouli alcohol

Cat. No.: B050777

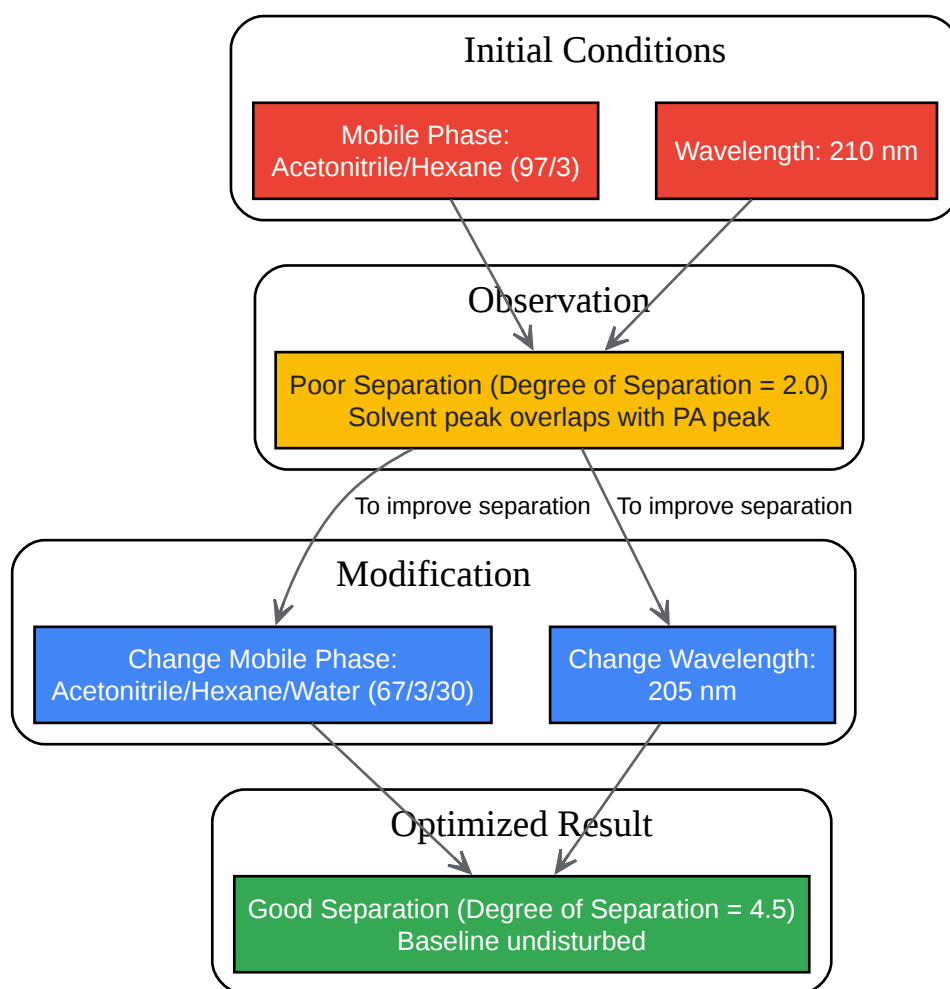
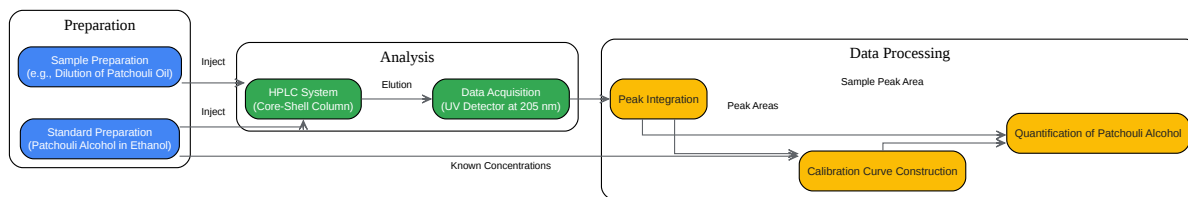
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Introduction

Patchouli alcohol is a tricyclic sesquiterpene alcohol and the primary active component responsible for the characteristic aroma and therapeutic properties of patchouli oil (from *Pogostemon cablin*)[1][2]. It is a crucial marker for quality control in the fragrance, cosmetics, and pharmaceutical industries[3]. Its reported biological activities include anti-inflammatory, anti-photoaging, and antibacterial effects[1][2]. Accurate and rapid quantification of **patchouli alcohol** is therefore essential for product standardization and research. High-Performance Liquid Chromatography (HPLC) offers a reliable and faster alternative to traditional Gas Chromatography (GC) for this purpose. This application note details a validated HPLC method for the quantitative analysis of **patchouli alcohol**.

Experimental Workflow

The overall workflow for the quantification of **patchouli alcohol** using a standard in HPLC analysis is depicted below.



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References

- 1. files.core.ac.uk [files.core.ac.uk]
- 2. researchgate.net [researchgate.net]
- 3. herbalanalysis.co.uk [herbalanalysis.co.uk]
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